

Technical Guide: Molecular Weight of 1-bromo-4-(propan-2-yl)cyclohexane

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Compound of Interest

Compound Name: 1-Bromo-4-(propan-2-yl)cyclohexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **1-bromo-4-(propan-2-yl)cyclohexane**, a compound of interest in synthetic chemistry and drug discovery. This document outlines the determination of its molecular weight through calculation based on its chemical formula and the standard atomic weights of its constituent elements. Additionally, a standard experimental protocol for molecular weight verification is provided.

Molecular Formula and Structure

The chemical formula for **1-bromo-4-(propan-2-yl)cyclohexane** is $C_9H_{17}Br$.^{[1][2]} The structure consists of a cyclohexane ring substituted with a bromine atom and an isopropyl group at positions 1 and 4, respectively.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weights for carbon, hydrogen, and bromine are utilized for this calculation.

Data Presentation: Atomic and Molecular Weights

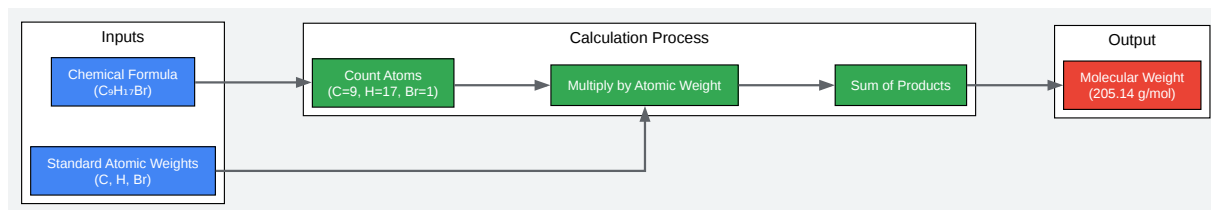
The table below summarizes the quantitative data used to calculate the molecular weight of **1-bromo-4-(propan-2-yl)cyclohexane**.

Element (Symbol)	Count	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	9	~12.011[3][4][5]	108.099
Hydrogen (H)	17	~1.008[6][7][8]	17.136
Bromine (Br)	1	~79.904[9][10][11][12]	79.904
Total	205.139		

The calculated molecular weight of **1-bromo-4-(propan-2-yl)cyclohexane** is 205.14 g/mol .[1]
[2]

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical steps involved in calculating the molecular weight of the target compound from its chemical formula and the atomic weights of its elements.



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Caption: Logical workflow for molecular weight determination.

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

This section outlines a generalized experimental protocol for the determination of the molecular weight of **1-bromo-4-(propan-2-yl)cyclohexane** using mass spectrometry, a fundamental technique in analytical chemistry.

Objective: To experimentally verify the molecular weight of **1-bromo-4-(propan-2-yl)cyclohexane**.

Instrumentation: A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF), Orbitrap, or Fourier-Transform Ion Cyclotron Resonance (FT-ICR)) equipped with a suitable ionization source.

Materials:

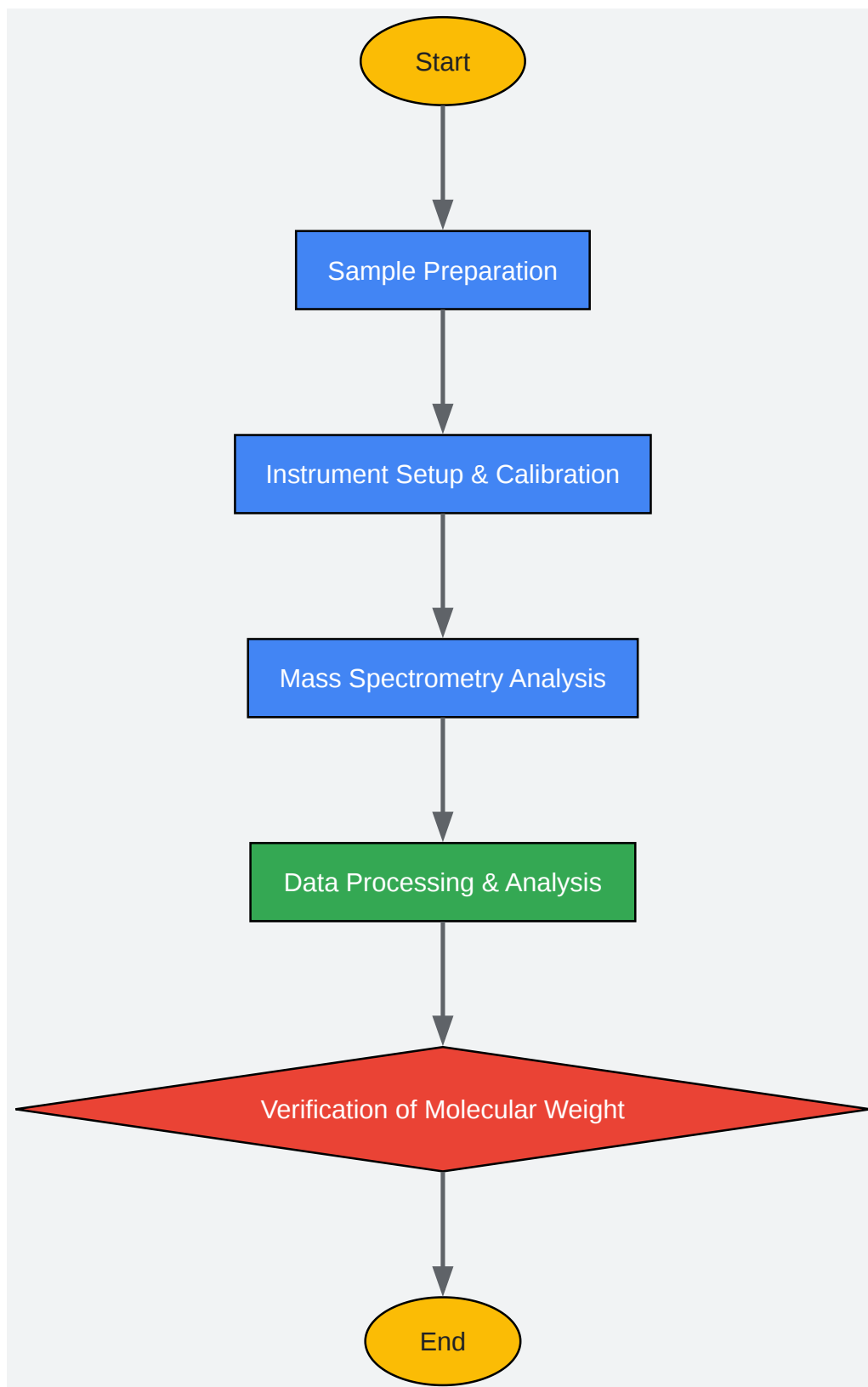
- **1-bromo-4-(propan-2-yl)cyclohexane** sample
- High-purity solvent (e.g., methanol, acetonitrile)
- Internal calibrant standard

Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of **1-bromo-4-(propan-2-yl)cyclohexane**.
 - Dissolve the sample in a high-purity solvent to a final concentration suitable for the mass spectrometer (typically in the low $\mu\text{g/mL}$ to ng/mL range).
 - Vortex the solution to ensure complete dissolution.
- Instrument Setup and Calibration:
 - Set up the mass spectrometer according to the manufacturer's guidelines.
 - Select an appropriate ionization technique. Electron Ionization (EI) or a soft ionization technique such as Electrospray Ionization (ESI) or Chemical Ionization (CI) can be used.
 - Calibrate the instrument using a known internal calibrant to ensure high mass accuracy.

- Sample Analysis:
 - Introduce the prepared sample solution into the mass spectrometer.
 - Acquire the mass spectrum over a relevant mass-to-charge (m/z) range that includes the expected molecular ion peak.
- Data Analysis:
 - Identify the molecular ion peak ($[M]^+$ or $[M+H]^+$ depending on the ionization method). Due to the presence of bromine, a characteristic isotopic pattern with two major peaks of nearly equal intensity separated by approximately 2 m/z units (corresponding to the ^{79}Br and ^{81}Br isotopes) should be observed.
 - Determine the m/z value of the monoisotopic molecular ion.
 - Compare the experimentally determined mass with the calculated theoretical mass (204.05136 Da for the monoisotopic mass).[\[2\]](#)

The following diagram illustrates the general experimental workflow for mass spectrometry analysis.



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Caption: Experimental workflow for mass spectrometry.

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